Comprehensive Technical Guide: Influenza HA (307-319) Universal T-Helper Epitope[1]

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Compound of Interest	
Compound Name:	*528526-85-4*
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Executive Summary

The Influenza Hemagglutinin peptide 307-319 (HA 307-319) is a canonical "universal" CD4+ T-helper epitope derived from the H3N2 virus strain.[1] Its sequence, PKYVKQNTLKLAT, is characterized by promiscuous binding to a broad spectrum of human MHC Class II (HLA-DR) alleles, specifically DR1, DR4, DR5, DR7, and DR9.

In the landscape of vaccine development, HA 307-319 serves as a critical "helper" module.[2][3][4] It is conjugated to weak immunogens (haptens, B-cell epitopes, or carbohydrate antigens) to recruit T-cell help, thereby facilitating isotype switching and high-affinity antibody production. While artificial epitopes like PADRE (Pan DR Epitope) often exhibit higher raw potency, HA 307-319 offers a favorable safety profile as a natural sequence, minimizing the risk of neo-antigenicity associated with synthetic constructs.

Mechanistic Profile

Sequence and Structural Determinants

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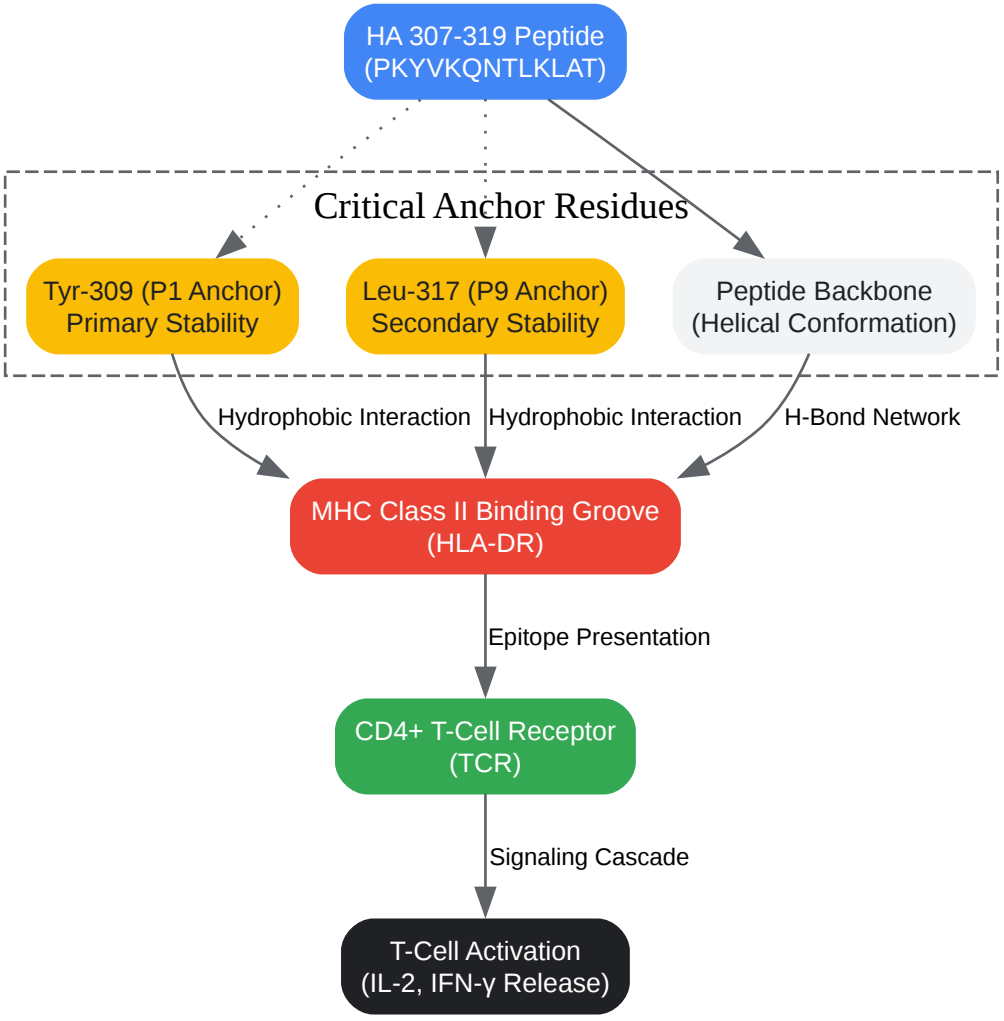
The HA 307-319 peptide binds to the open groove of the MHC Class II molecule in a polyproline II-like helical conformation. Its promiscuity is driven by specific "anchor" residues that fit into the hydrophobic pockets of the HLA-DR binding groove.

- Sequence:Pro-Lys-Tyr-Val-Lys-Gln-Asn-Thr-Leu-Lys-Leu-Ala-Thr
- Core Binding Motif: The interaction is anchored primarily by Tyr-309 (P1 pocket) and Leu-317 (P9 pocket).
- Critical Residues:
  - Y309 (P1): Essential for high-affinity binding. Mutation to non-aromatic residues reduces binding affinity by >100-fold.
  - L317 (P9): Secondary anchor.
  - V310, T314, L315: Contribute to the stability of the peptide-MHC complex.

Mechanism of Action Visualization

The following diagram illustrates the interaction between the HA 307-319 peptide and the MHC Class II molecule, highlighting the critical anchor residues.

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Caption: Schematic of HA 307-319 binding to HLA-DR. Tyr-309 and Leu-317 serve as the primary anchors locking the peptide into the MHC II groove.

Comparative Performance Analysis

Researchers must choose between HA 307-319 and other universal epitopes based on the specific requirements of immunogenicity versus safety.

Comparison Guide: HA 307-319 vs. Alternatives

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Feature	Influenza HA (307-319)	PADRE (Pan DR Epitope)	Tetanus Toxoid (830-843)
Sequence	PKYVKQNTLKLAT	AKFVAAWTLKAAA	QYIKANSKFIGITE
Origin	Natural (Influenza Virus)	Artificial (Synthetic)	Natural (Clostridium tetani)
HLA Coverage	Broad (DR1, DR4, DR5, DR7, DR9)	Very Broad (Most DR alleles)	Broad (DR alleles)
Potency (Raw)	Moderate to High	Very High (Often > HA/TT)	Moderate
Immunogenicity	Adjuvant-dependent (e.g., LT mutants)	High intrinsic immunogenicity	High (due to population priming)
Safety Profile	Excellent (Natural sequence)	Good (but theoretical neo-antigen risk)	Excellent (Clinical history)
Primary Use	Peptide vaccines, Conjugate carriers	Cancer vaccines, Potent adjuvancy	Conjugate vaccines (e.g., Meningitis)

Technical Insight

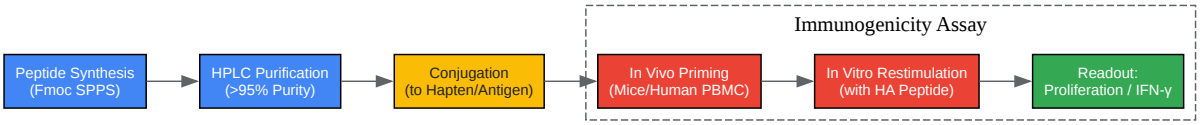
While PADRE is often cited as inducing stronger IFN-γ secretion in direct head-to-head comparisons, HA 307-319 is frequently preferred in clinical formulations where a "natural" epitope is desired to minimize regulatory hurdles associated with completely synthetic sequences. Furthermore, HA 307-319 shows synergistic effects when used in "polyepitope" strings alongside Tetanus Toxoid epitopes, broadening population coverage beyond what a single epitope can achieve.

Experimental Protocols

Reliable data generation requires strict adherence to handling and assay protocols. The following workflows are validated for HA 307-319.

Workflow Visualization

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Caption: Standard workflow for utilizing HA 307-319 in vaccine immunogenicity studies.

Protocol: Peptide Handling and Solubility

- Solubility: HA 307-319 is hydrophobic. It must be dissolved in an organic solvent before adding aqueous buffer.
- Stock Solution: Dissolve peptide to 10 mg/mL in sterile DMSO (Dimethyl Sulfoxide).
- Storage: Aliquot into small volumes (e.g., 50 µL) to avoid freeze-thaw cycles. Store at -80°C.
- Working Solution: Dilute the DMSO stock at least 1:1000 in culture medium (e.g., RPMI-1640) to keep DMSO concentration < 0.1%, which is non-toxic to T-cells.

Protocol: T-Cell Proliferation Assay (CFSE Dilution)

This assay measures the division of CD4+ T-cells in response to HA 307-319 stimulation.

- Cell Preparation: Isolate PBMCs (Peripheral Blood Mononuclear Cells) from heparinized blood using Ficoll-Paque density gradient centrifugation.
- Labeling: Resuspend cells (1x10^7/mL) in PBS. Add CFSE (Carboxyfluorescein succinimidyl ester) to a final concentration of 1-5 µM. Incubate 10 min at 37°C. Quench with ice-cold complete medium (RPMI + 10% FBS).
- Plating: Plate labeled PBMCs at 2x10^5 cells/well in 96-well U-bottom plates.
- Stimulation:
  - Test Wells: Add HA 307-319 peptide (final conc. 10 µg/mL).

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- Positive Control: Add Phytohemagglutinin (PHA) (5 µg/mL) or Anti-CD3/CD28 beads.
- Negative Control: Media only (DMSO vehicle).

- Incubation: Culture for 5-7 days at 37°C, 5% CO2.
- Analysis: Harvest cells. Stain for surface markers (Anti-CD3, Anti-CD4). Analyze via Flow Cytometry. Proliferating cells will show reduced CFSE fluorescence intensity (left shift).

Data Review: Binding and Immunogenicity[2][3][5][7]

HLA-DR Binding Affinity

The binding capacity of HA 307-319 is robust but sensitive to point mutations at anchor positions.

Variant	Sequence	Relative Binding Affinity (vs. WT)
Wild Type	PKYVKQNTLKLAT	1.0 (Reference)
Y309A	PKAVKQNTLKLAT	< 0.01 (Loss of binding)
L317A	PKYVKQNTLKAAAT	~0.05 (Significant reduction)
V310E	PKYEKQNTLKLAT	~0.03 (Charge repulsion)

Data synthesized from competitive binding assays using purified HLA-DRB10101.*

Immunogenicity in Conjugate Systems

When used as a carrier for weak antigens (e.g., nicotine or carbohydrate antigens), HA 307-319 significantly boosts antibody titers.

- Experiment: Mice immunized with Nicotine-Hapten conjugated to HA 307-319 vs. Hapten alone.

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- Result: Conjugate group showed >100-fold increase in anti-nicotine IgG titers compared to control.

- Adjuvant Effect: Co-administration with bacterial adjuvants (e.g., LTR72) further enhances the Th1 (IFN-γ) response, pushing the immune system toward a cellular response profile.

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